

# "use of Butyl cyclohexanecarboxylate as a fragrance intermediate"

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## Compound of Interest

Compound Name: Butyl cyclohexanecarboxylate

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An In-Depth Guide to the Application of **Butyl Cyclohexanecarboxylate** as a Fragrance Intermediate

For professionals in research, chemical synthesis, and fragrance development, **Butyl Cyclohexanecarboxylate** (BCHC) serves as a valuable ester with a distinct and versatile olfactory profile. This document provides a comprehensive overview of its synthesis, characterization, and application, grounded in established chemical principles and industry practices. It is designed to function as a detailed application note, offering both theoretical understanding and practical protocols for scientists and developers.

## Introduction to Butyl Cyclohexanecarboxylate

**Butyl cyclohexanecarboxylate** (CAS No. 6553-81-7) is an ester recognized for its complex and pleasant aroma.[1][2][3] Its scent is predominantly characterized by fruity notes, often described as apple-like, complemented by significant green, floral, and sweet undertones.[1] These qualities make it a useful modifier in a wide range of fragrance compositions, capable of imparting freshness and lift.[4][5][6] As an intermediate, it acts as a building block that perfumers blend with other natural and synthetic ingredients to achieve a desired final scent profile.

## Physicochemical Properties

A thorough understanding of the physical and chemical properties of BCHC is essential for its synthesis, purification, and application. These properties dictate its behavior in solution, its

volatility, and its stability in formulations.

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>20</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	184.28 g/mol	[2][3]
CAS Number	6553-81-7	[1][2][3]
Boiling Point	~220.6 °C @ 760 mmHg (est.)	[7]
Flash Point	~87.2 °C (189 °F) (est.)	[7]
Vapor Pressure	~0.0879 hPa @ 25 °C (est.)	[1]
logP (o/w)	3.4 - 3.65 (est.)	[1][7]
Solubility	Soluble in ethanol; sparingly soluble in water.	[1][7]
Appearance	Colorless liquid (est.)	[8]

## Synthesis Protocol: Fischer-Speier Esterification

The most common and industrially scalable method for producing **Butyl Cyclohexanecarboxylate** is the Fischer-Speier esterification. This acid-catalyzed reaction involves the condensation of a carboxylic acid with an alcohol.[9][10][11]

### Principle of the Reaction

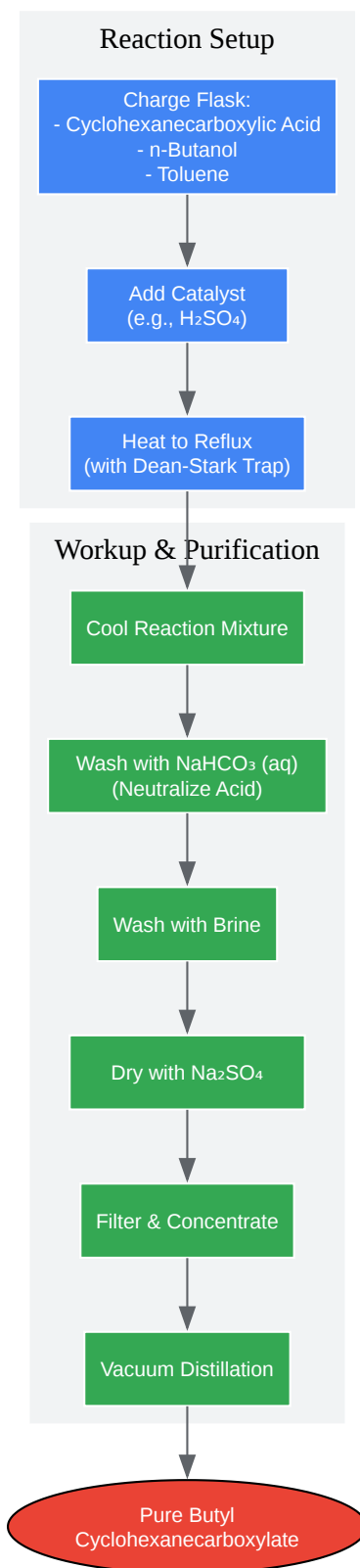
Fischer esterification is an equilibrium reaction.[11] In this specific synthesis, cyclohexanecarboxylic acid reacts with n-butanol in the presence of a strong acid catalyst, typically sulfuric acid (H<sub>2</sub>SO<sub>4</sub>) or p-toluenesulfonic acid (p-TsOH). The reaction produces **Butyl Cyclohexanecarboxylate** and water.[9]

Reaction: Cyclohexanecarboxylic Acid + n-Butanol  $\rightleftharpoons$  **Butyl Cyclohexanecarboxylate** + Water

To maximize the yield of the ester, the equilibrium must be shifted to the right, in accordance with Le Châtelier's principle. This is practically achieved by either using an excess of one reactant (typically the less expensive alcohol) or by removing water as it is formed.[9][11] The

use of a Dean-Stark apparatus is the standard method for continuous water removal via azeotropic distillation with a solvent like toluene.[9]

## Experimental Workflow Diagram



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Caption: Workflow for the synthesis and purification of **Butyl Cyclohexanecarboxylate**.

## Detailed Step-by-Step Protocol

### Materials and Reagents:

- Cyclohexanecarboxylic acid (CAS 98-89-5)[[12](#)]
- n-Butanol
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ ) or p-Toluenesulfonic acid (p-TsOH)
- Toluene
- Saturated Sodium Bicarbonate ( $\text{NaHCO}_3$ ) solution
- Saturated Sodium Chloride (Brine) solution
- Anhydrous Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask, Dean-Stark trap, reflux condenser, heating mantle, separatory funnel, distillation apparatus

### Procedure:

- **Apparatus Setup:** Assemble a round-bottom flask with a Dean-Stark trap and a reflux condenser. Ensure all glassware is dry.
- **Charging the Reactor:** To the flask, add cyclohexanecarboxylic acid (1.0 eq), n-butanol (1.5 eq), and toluene (approx. 2 mL per gram of carboxylic acid). The excess n-butanol helps drive the equilibrium towards the product. Toluene serves as the azeotropic solvent to facilitate water removal.
- **Catalyst Addition:** Carefully add the acid catalyst. For sulfuric acid, use a catalytic amount (e.g., 1-2% of the carboxylic acid weight).
- **Reflux and Water Removal:** Heat the mixture to reflux using a heating mantle. The toluene-water azeotrope will distill and collect in the Dean-Stark trap. As the azeotrope condenses, the water, being denser, will separate to the bottom of the trap while the toluene overflows back into the reaction flask.

- **Reaction Monitoring:** The reaction is complete when water ceases to collect in the trap. This typically takes several hours.
- **Workup - Neutralization:** Allow the reaction mixture to cool to room temperature. Transfer the mixture to a separatory funnel and carefully wash with a saturated solution of sodium bicarbonate. This step is crucial to neutralize the strong acid catalyst and any unreacted cyclohexanecarboxylic acid. Vent the funnel frequently to release CO<sub>2</sub> gas produced during neutralization.
- **Workup - Washing:** Wash the organic layer with brine. This helps to remove residual water and water-soluble impurities.
- **Drying:** Drain the organic layer into a flask and dry it over anhydrous sodium sulfate. The drying agent removes trace amounts of water.
- **Purification:** Filter off the drying agent and concentrate the solution using a rotary evaporator to remove the toluene. The resulting crude ester is then purified by vacuum distillation to yield the final high-purity product. Distillation under reduced pressure is necessary to prevent decomposition at the high temperatures required for boiling at atmospheric pressure.

## Analytical Characterization and Quality Control

Post-synthesis, it is imperative to verify the identity and purity of the **Butyl Cyclohexanecarboxylate**. A combination of chromatographic and spectroscopic techniques is typically employed.

### Analytical Methodologies

- **Gas Chromatography-Mass Spectrometry (GC-MS):** This is the premier technique for analyzing volatile compounds like esters.<sup>[13]</sup> GC separates the components of the sample, and the MS provides a mass spectrum that serves as a molecular fingerprint, confirming the identity. The peak area in the chromatogram is proportional to the concentration, allowing for accurate purity assessment.<sup>[13]</sup>
- **Infrared (IR) Spectroscopy:** IR spectroscopy is used to confirm the functional groups present. A successful esterification is confirmed by the appearance of a strong, sharp absorption

band characteristic of an ester carbonyl (C=O) group, typically around  $1735\text{ cm}^{-1}$ , and the disappearance of the broad O-H stretch from the carboxylic acid starting material.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR provide unambiguous structural confirmation of the final product by showing the specific chemical environment of each proton and carbon atom.

## Expected Analytical Data

Analysis Type	Expected Result
GC Retention Index	Kovats (non-polar): ~1305 - 1309
IR Spectroscopy	Strong C=O stretch $\sim 1735\text{ cm}^{-1}$
Mass Spectrometry	Molecular Ion (M+) at $m/z = 184$

## Application in Fragrance Formulations

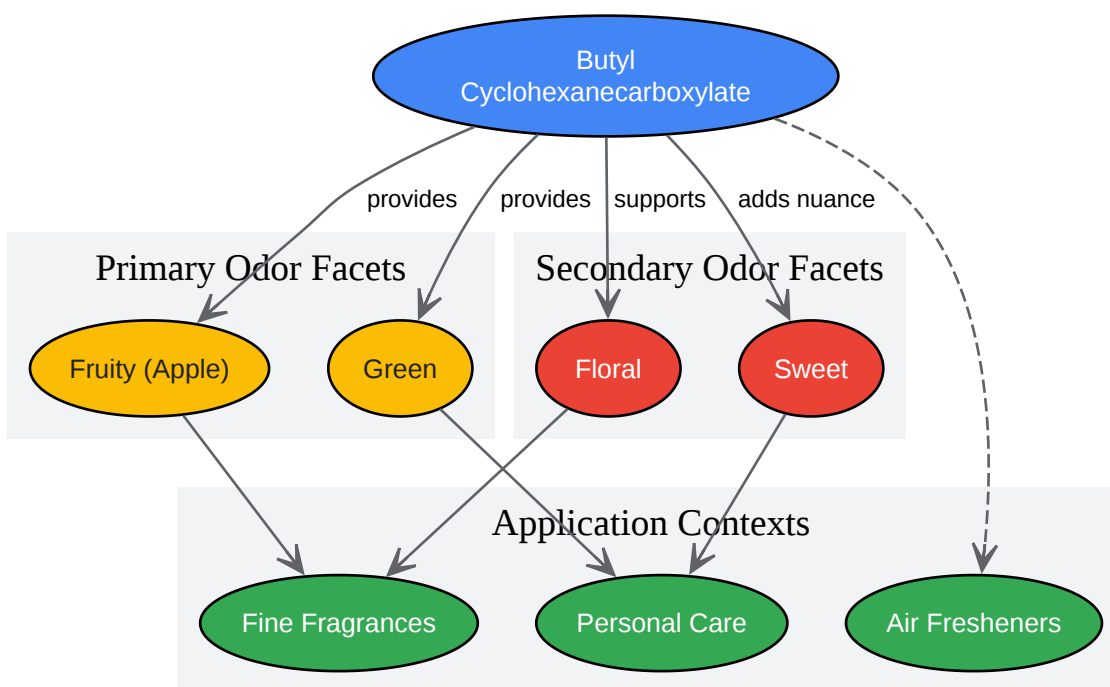
The true utility of **Butyl Cyclohexanecarboxylate** is realized in its application within complex fragrance compositions.

## Olfactory Role and Blending

As a fragrance intermediate, BCHC is rarely used in isolation. Its primary role is to act as a modifier, adding a specific character to a fragrance blend.

- Top and Middle Notes: Due to its moderate volatility, it influences the top and middle notes of a perfume, providing a fresh, fruity, and slightly green lift.
- Blending Synergies: It blends exceptionally well with other fruity esters, floral components (like jasmine and rose notes), and green notes. For example, it can enhance the natural crispness of an apple accord or add a juicy nuance to a berry-themed fragrance.
- Versatility: Its profile is suitable for a wide array of products, from fine fragrances and colognes to personal care items like soaps and lotions, as well as air care products.<sup>[4]</sup>

## Logical Relationships in Perfumery



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Caption: Olfactory contributions and applications of **Butyl Cyclohexanecarboxylate**.

## Safety and Handling

While **Butyl Cyclohexanecarboxylate** is used in consumer products, proper industrial hygiene and safety practices must be followed during its synthesis and handling in concentrated form.

- Hazards: May cause skin and serious eye irritation.[14][15]
- Precautionary Measures:
  - Wear appropriate personal protective equipment (PPE), including safety goggles and chemical-resistant gloves.[14][15]
  - Work in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[14]
  - Wash hands thoroughly after handling.[14]
- Storage: Store in a cool, well-ventilated place in a tightly closed container.[14]



- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[14]

This document is intended for research and development professionals. All procedures should be carried out by trained personnel in a suitably equipped laboratory, adhering to all relevant safety guidelines.

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